

Essential Safety and Logistical Information for Handling CC-92480

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Compound of Interest

Compound Name: CC-92480

Cat. No.: B1574584

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **CC-92480**.

CC-92480, a novel and potent cereblon E3 ligase modulator (CELMoD), requires stringent safety protocols to protect laboratory personnel from potential exposure.^{[1][2]} As a specific Safety Data Sheet (SDS) is not publicly available, this guide synthesizes best practices for handling potent and cytotoxic compounds, providing a robust framework for operational and disposal plans.^{[1][3]}

Personal Protective Equipment (PPE)

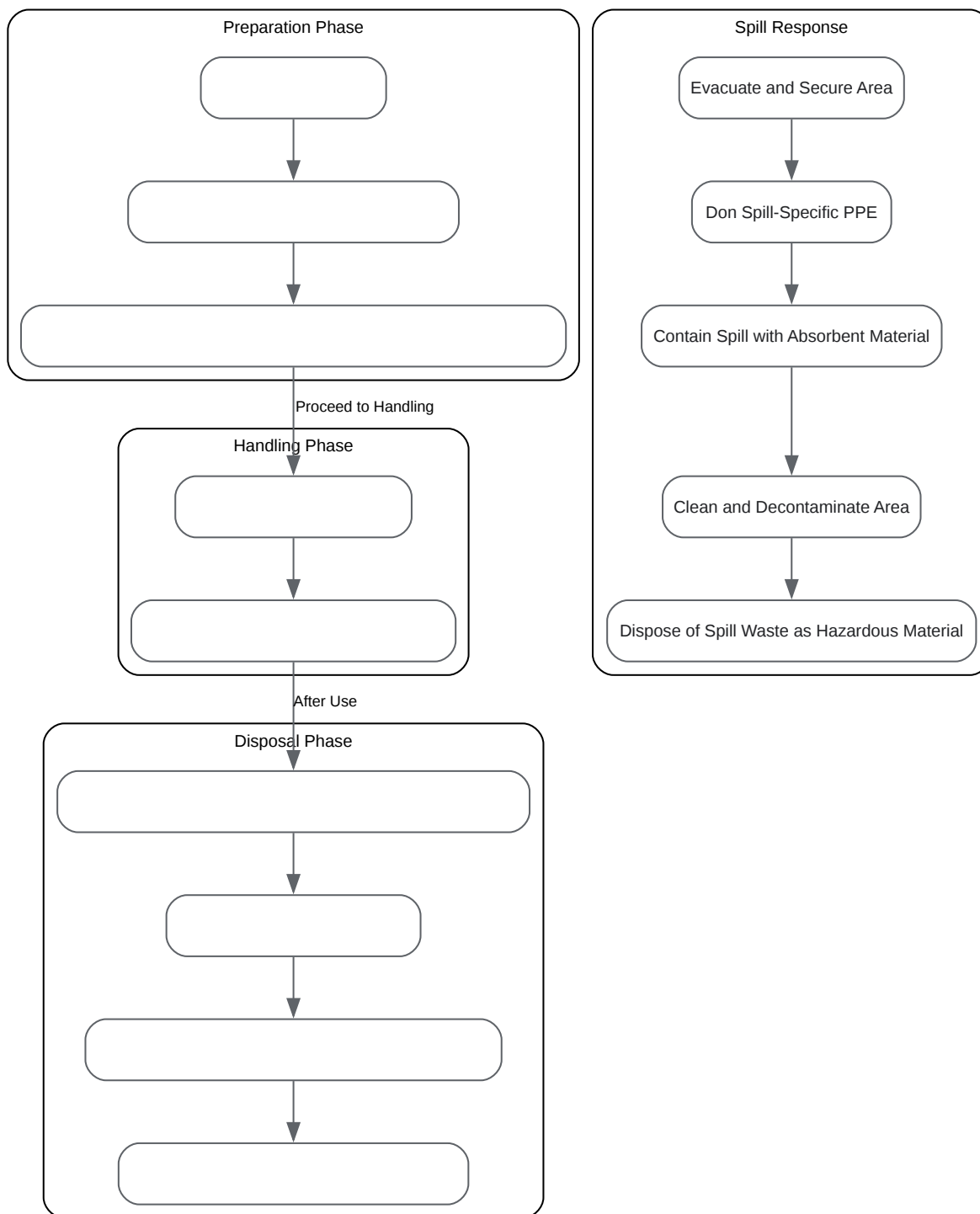
The primary defense against exposure to potent compounds like **CC-92480** is the correct and consistent use of Personal Protective Equipment (PPE).^{[4][5][6]} Personnel should be thoroughly trained in the proper selection and use of PPE.^[4] The following table summarizes the recommended PPE for various activities involving **CC-92480**.

Activity	Recommended Personal Protective Equipment
Unpacking and Storage	- Double chemotherapy-tested gloves- Protective gown- Eye protection (safety glasses or goggles)
Preparation (Weighing, Dissolving)	- Double chemotherapy-tested gloves- Disposable, fluid-resistant gown- Eye and face protection (face shield or goggles with a mask)- Respiratory protection (N95 or higher) if not handled in a containment device
Administration/Handling	- Double chemotherapy-tested gloves- Protective gown- Eye protection
Waste Disposal	- Double chemotherapy-tested gloves- Protective gown- Eye protection
Spill Cleanup	- Double industrial-thickness gloves (>0.45mm)- Impermeable gown or coveralls- Eye and face protection (face shield)- Respiratory protection (N95 or higher)

Note: Gloves should be of a suitable thickness and material (e.g., nitrile) and be registered as Complex Design (Category III) for handling cytotoxic agents.^[7]^[8] Longer gloves (>28cm) are recommended to ensure adequate wrist protection by overlapping with the gown sleeve.^[8]

Operational and Disposal Plans

A clear, step-by-step workflow is critical for ensuring safety and compliance during the handling and disposal of **CC-92480**.



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*Safe Handling and Disposal Workflow for **CC-92480**.*

Experimental Protocols

General Handling Procedures:

- Preparation: All manipulations of solid or liquid **CC-92480** that could generate aerosols should be conducted in a certified chemical fume hood, Class II Biosafety Cabinet (BSC), or an isolator to minimize inhalation exposure.[\[4\]](#)
- Personal Protective Equipment: Before handling, don the appropriate PPE as outlined in the table above. This includes double gloving, a disposable gown, and eye protection.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Transport: When moving **CC-92480** within the laboratory, use sealed, shatter-resistant secondary containers that are clearly labeled with the compound name and hazard information.
- Decontamination: After handling, decontaminate all work surfaces with an appropriate cleaning solution, such as a detergent and water mixture, followed by a disinfectant if necessary.[\[6\]](#) All cleaning materials should be disposed of as cytotoxic waste.[\[6\]](#)
- Hand Hygiene: Wash hands thoroughly with soap and water after removing gloves and before leaving the laboratory.

Disposal Plan:

- Waste Segregation: All materials contaminated with **CC-92480**, including empty vials, used PPE, and cleaning materials, must be disposed of as hazardous or cytotoxic waste.[\[9\]](#)[\[10\]](#) Do not mix with general laboratory waste.
- Waste Containers: Use designated, leak-proof, and puncture-resistant containers with secure lids, clearly labeled as "Hazardous Chemical Waste" or "Cytotoxic Waste".[\[9\]](#)
- Storage: Store hazardous waste containers in a designated Satellite Accumulation Area (SAA) that is secure and away from general traffic.[\[9\]](#)
- Final Disposal: The final disposal of **CC-92480** waste must be conducted through a licensed hazardous waste management company, typically involving high-temperature incineration.[\[10\]](#) Ensure all local, state, and federal regulations are followed.[\[10\]](#)

Spill Management:

- **Evacuate and Secure:** In the event of a spill, immediately alert others and secure the area to prevent further contamination.
- **Don PPE:** Put on appropriate spill response PPE, including a respirator, chemical-resistant gloves, a gown, and eye protection.[6][7]
- **Containment and Cleanup:** Use a cytotoxic spill kit to contain and absorb the spill.[6] Carefully clean the area, working from the outside in.
- **Disposal:** All materials used for spill cleanup must be disposed of as hazardous cytotoxic waste.[6][7]
- **Reporting:** Report the spill to the appropriate institutional safety office.

By adhering to these stringent safety protocols, researchers can minimize the risks associated with handling the potent compound **CC-92480** and ensure a safe laboratory environment.

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